

Application Notes and Protocols for PNU-100766-d8 in Antibiotic Resistance Studies

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Compound of Interest

Compound Name: PNU-100766-d8

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the utilization of **PNU-100766-d8**, a deuterated form of Linezolid, in antibiotic resistance research. The protocols detailed below are based on established methodologies and provide a framework for investigating the efficacy and mechanisms of action and resistance of Linezolid against a variety of bacterial pathogens.

Introduction to PNU-100766-d8

PNU-100766 is the research designation for Linezolid, the first clinically approved antibiotic of the oxazolidinone class. It is primarily effective against Gram-positive bacteria, including multidrug-resistant strains such as Methicillin-resistant *Staphylococcus aureus* (MRSA) and Vancomycin-resistant *Enterococcus* (VRE).[1] **PNU-100766-d8** is a stable, isotopically labeled version of Linezolid, which serves as an ideal internal standard for quantitative analyses, particularly in pharmacokinetic and pharmacodynamic (PK/PD) studies using liquid chromatography-tandem mass spectrometry (LC-MS/MS).[2][3][4] Its use ensures high accuracy and precision in determining Linezolid concentrations in biological matrices.[2][3][4]

The primary mechanism of action of Linezolid involves the inhibition of bacterial protein synthesis at the initiation phase.[1] It binds to the 23S rRNA component of the 50S ribosomal subunit, preventing the formation of a functional 70S initiation complex.[1] Resistance to Linezolid typically arises from point mutations in the V domain of the 23S rRNA gene or through the acquisition of the *cfr* (chloramphenicol-florfenicol resistance) gene, which encodes an rRNA methyltransferase.

Quantitative Data: In Vitro Activity of Linezolid (PNU-100766)

The following tables summarize the Minimum Inhibitory Concentration (MIC) values of Linezolid against various susceptible and resistant Gram-positive pathogens. These values are essential for interpreting the results of antibiotic resistance studies.

Table 1: Linezolid (PNU-100766) MIC Values for Staphylococcus aureus

Strain Type	Number of Isolates	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	MIC Range (µg/mL)
Methicillin-Susceptible S. aureus (MSSA)	>2000	1	1	≤0.5 - 2
Methicillin-Resistant S. aureus (MRSA)	>2000	1	1	≤0.5 - 4
Linezolid-Resistant S. aureus	-	-	-	8 - >128

Data compiled from multiple surveillance studies.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Table 2: Linezolid (PNU-100766) MIC Values for Enterococcus Species

Strain Type	Number of Isolates	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	MIC Range (µg/mL)
Vancomycin-Susceptible Enterococcus faecalis	>400	1	2	≤0.5 - 2
Vancomycin-Resistant Enterococcus faecalis (VRE)	>30	1.5	2	0.75 - 2
Vancomycin-Susceptible Enterococcus faecium	>200	1	1	≤0.5 - 2
Vancomycin-Resistant Enterococcus faecium (VRE)	>200	1	2	≤0.5 - 4

Data compiled from multiple surveillance and in vitro studies.[\[7\]](#)[\[8\]](#)

Table 3: Linezolid (PNU-100766) MIC Values for Streptococcus pneumoniae

Strain Type	Number of Isolates	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	MIC Range (µg/mL)
Penicillin-Susceptible S. pneumoniae	>600	1	1	≤0.25 - 2
Penicillin-Resistant S. pneumoniae	>200	1	1	≤0.25 - 2

Data compiled from a large surveillance study.[\[5\]](#)

Table 4: CLSI and EUCAST Breakpoints for Linezolid

Organism	Susceptible (S)	Intermediate (I)	Resistant (R)
Staphylococcus aureus (CLSI/EUCAST)	$\leq 4 \mu\text{g/mL}$	-	$\geq 8 \mu\text{g/mL}$
Enterococcus spp. (CLSI)	$\leq 2 \mu\text{g/mL}$	$4 \mu\text{g/mL}$	$\geq 8 \mu\text{g/mL}$
Enterococcus spp. (EUCAST)	$\leq 4 \mu\text{g/mL}$	-	$> 4 \mu\text{g/mL}$
Streptococcus pneumoniae (CLSI/EUCAST)	$\leq 2 \mu\text{g/mL}$	$4 \mu\text{g/mL}$ (CLSI only)	$\geq 8 \mu\text{g/mL}$ (CLSI), $> 4 \mu\text{g/mL}$ (EUCAST)

CLSI (Clinical and Laboratory Standards Institute) and EUCAST (European Committee on Antimicrobial Susceptibility Testing) provide guidelines for interpreting MIC values.^[7]

Experimental Protocols

Protocol for Quantification of Linezolid using PNU-100766-d8 by LC-MS/MS

This protocol describes a method for the accurate quantification of Linezolid in human serum using **PNU-100766-d8** as an internal standard.

Materials:

- Linezolid (PNU-100766) analytical standard
- **PNU-100766-d8** (deuterated Linezolid)
- Acetonitrile (ACN), LC-MS grade
- Formic acid, LC-MS grade

- Ultrapure water
- Human serum (drug-free for calibration standards and quality controls)
- LC-MS/MS system with a C18 column

Procedure:

- Preparation of Stock Solutions and Standards:
 - Prepare a 1 mg/mL stock solution of Linezolid in DMSO.
 - Prepare a 1 mg/mL stock solution of **PNU-100766-d8** in DMSO.
 - From the Linezolid stock, prepare working solutions in ACN to spike into drug-free human serum to create calibration standards (e.g., 0.1 to 50 µg/mL) and quality control (QC) samples at low, medium, and high concentrations.[4]
 - Prepare a working internal standard (IS) solution of **PNU-100766-d8** in ACN (e.g., 1 µg/mL).[4]
- Sample Preparation:
 - To 20-50 µL of serum sample (calibrator, QC, or unknown), add a fixed volume of the IS working solution.
 - Precipitate proteins by adding 3-4 volumes of cold ACN.[3][4]
 - Vortex vigorously for 1 minute.
 - Centrifuge at high speed (e.g., 16,000 x g) for 15 minutes at 4°C to pellet the precipitated proteins.[9]
 - Transfer the supernatant to a clean tube.
 - The supernatant can be diluted with water before injection into the LC-MS/MS system.[9]
- LC-MS/MS Analysis:

- Liquid Chromatography:
 - Use a C18 analytical column (e.g., Waters X-bridge C18, 150 × 4.6 mm, 3.5 µm).[\[3\]](#)[\[4\]](#)
 - Mobile Phase A: Water with 0.1% formic acid.[\[3\]](#)[\[4\]](#)
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.[\[3\]](#)[\[4\]](#)
 - Employ a gradient elution to separate Linezolid and **PNU-100766-d8** from matrix components.[\[4\]](#)
 - Set the column temperature to 25°C and the flow rate to 0.6 mL/min.[\[3\]](#)[\[4\]](#)
- Mass Spectrometry:
 - Use a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
 - Monitor the specific precursor-to-product ion transitions for Linezolid and **PNU-100766-d8** in Multiple Reaction Monitoring (MRM) mode.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of Linezolid to **PNU-100766-d8** against the nominal concentration of the calibration standards.
 - Determine the concentration of Linezolid in the unknown samples by interpolating their peak area ratios from the calibration curve.

Protocol for Broth Microdilution Antimicrobial Susceptibility Testing

This protocol is based on the Clinical and Laboratory Standards Institute (CLSI) guidelines for determining the Minimum Inhibitory Concentration (MIC) of Linezolid.

Materials:

- Linezolid (PNU-100766) powder

- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Bacterial isolates to be tested
- Quality control strains (e.g., *S. aureus* ATCC 29213, *E. faecalis* ATCC 29212)[8]
- 0.5 McFarland turbidity standard
- Sterile saline or broth for inoculum preparation

Procedure:

- Preparation of Linezolid Stock Solution:
 - Prepare a stock solution of Linezolid at a concentration of at least 1280 µg/mL in a suitable solvent (e.g., DMSO).
- Preparation of Microtiter Plates:
 - In a 96-well plate, perform serial two-fold dilutions of the Linezolid stock solution in CAMHB to achieve a final concentration range (e.g., 0.06 to 128 µg/mL) in a volume of 50 µL per well.
 - Include a growth control well (broth only) and a sterility control well (uninoculated broth) for each isolate.
- Inoculum Preparation:
 - From a fresh (18-24 hour) culture plate, select several colonies of the test organism.
 - Suspend the colonies in sterile saline or broth to match the turbidity of a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
 - Within 15 minutes, dilute this suspension in CAMHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL in the microtiter plate wells.

- Inoculation and Incubation:
 - Inoculate each well of the microtiter plate with 50 µL of the standardized bacterial suspension, resulting in a final volume of 100 µL per well.
 - Seal the plates to prevent evaporation.
 - Incubate the plates at 35°C in ambient air for 16-20 hours.[\[10\]](#)
- Reading and Interpretation of Results:
 - The MIC is the lowest concentration of Linezolid that completely inhibits visible growth of the organism as detected by the unaided eye.[\[10\]](#)
 - A small, distinct button of growth at the bottom of the well should be considered growth.
 - For some organisms that may exhibit trailing, the MIC should be read at the lowest concentration that inhibits ≥80% of growth compared to the growth control.[\[11\]](#)
 - Compare the obtained MIC values to the established breakpoints (see Table 4) to classify the isolate as susceptible, intermediate, or resistant.

Protocol for Time-Kill Assay

This protocol assesses the bactericidal or bacteriostatic activity of Linezolid over time.

Materials:

- Linezolid (PNU-100766)
- Appropriate broth medium (e.g., CAMHB)
- Bacterial isolate
- Sterile culture tubes or flasks
- Sterile saline for dilutions
- Agar plates for colony counting

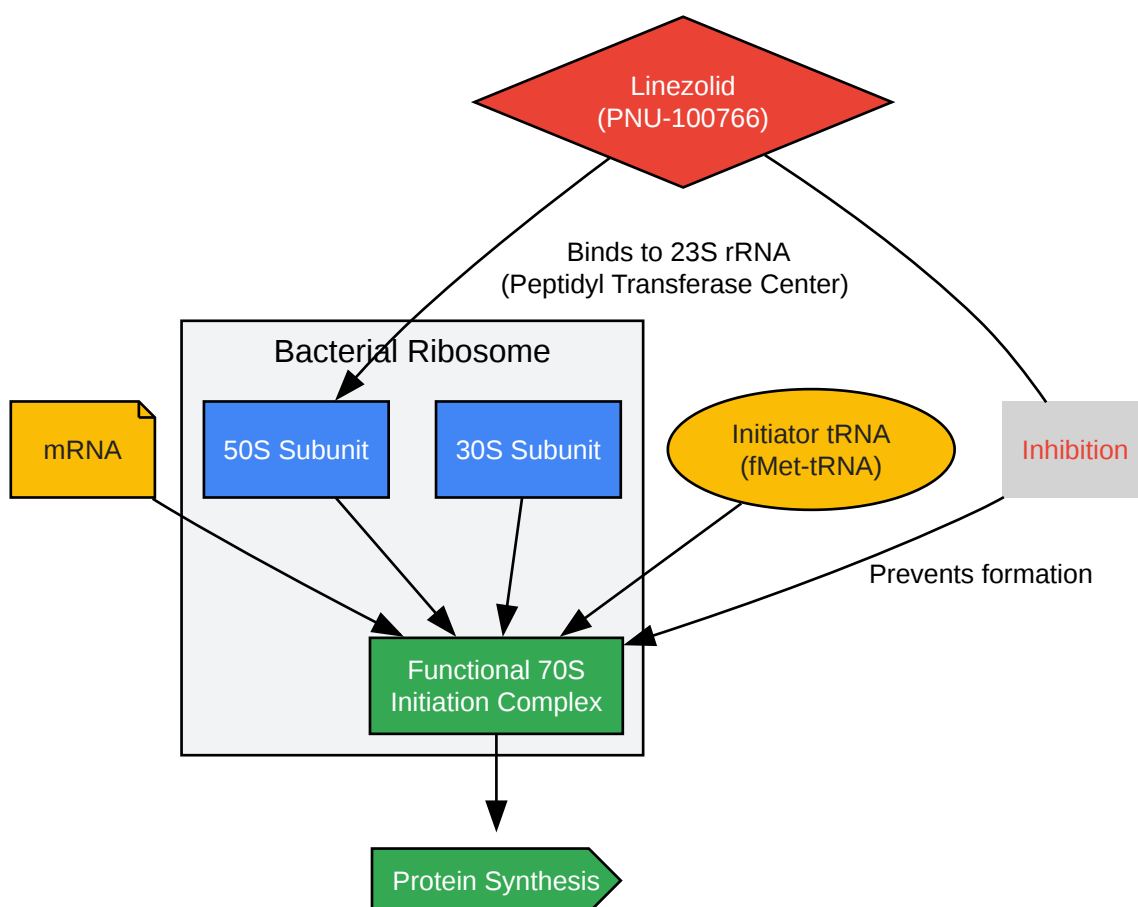
Procedure:

- Inoculum Preparation:
 - Prepare a mid-logarithmic phase culture of the test organism in broth.
 - Dilute the culture to a starting inoculum of approximately 5×10^5 to 1×10^6 CFU/mL in several tubes or flasks containing fresh broth.
- Addition of Linezolid:
 - To the test tubes, add Linezolid at various concentrations, typically multiples of the predetermined MIC (e.g., 1x, 2x, 4x, and 8x MIC).
 - Include a growth control tube without any antibiotic.
- Incubation and Sampling:
 - Incubate all tubes at 37°C with shaking.
 - At specified time points (e.g., 0, 2, 4, 6, 8, and 24 hours), withdraw an aliquot from each tube.[\[12\]](#)[\[13\]](#)
- Viable Cell Counting:
 - Perform serial ten-fold dilutions of each aliquot in sterile saline.
 - Plate a defined volume of the appropriate dilutions onto agar plates.
 - Incubate the plates at 37°C for 18-24 hours.
 - Count the number of colonies (CFU/mL) on the plates.
- Data Analysis:
 - Plot the $\log_{10}$ CFU/mL against time for each Linezolid concentration and the growth control.

- Bacteriostatic activity is typically defined as a $< 3\text{-log}_{10}$ reduction in CFU/mL from the initial inoculum.
- Bactericidal activity is defined as a $\geq 3\text{-log}_{10}$ reduction (99.9% kill) in CFU/mL from the initial inoculum.[13]

Visualizations of Key Pathways and Workflows

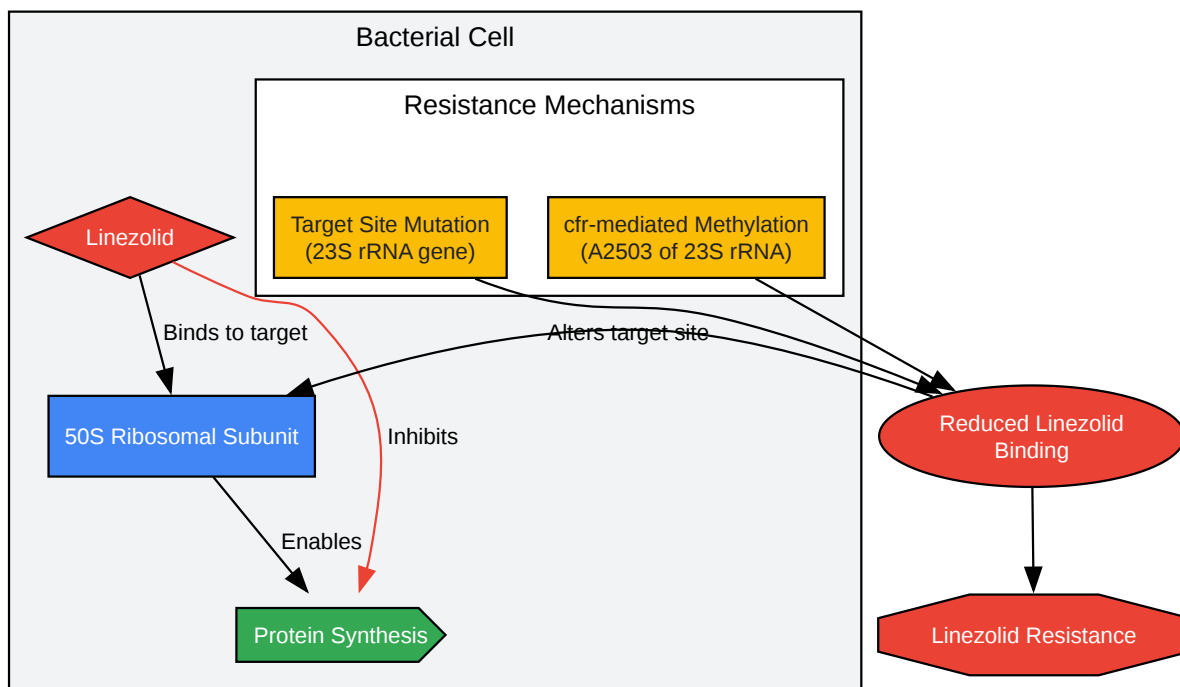
Mechanism of Action of Linezolid (PNU-100766)



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Caption: Mechanism of action of Linezolid (PNU-100766).

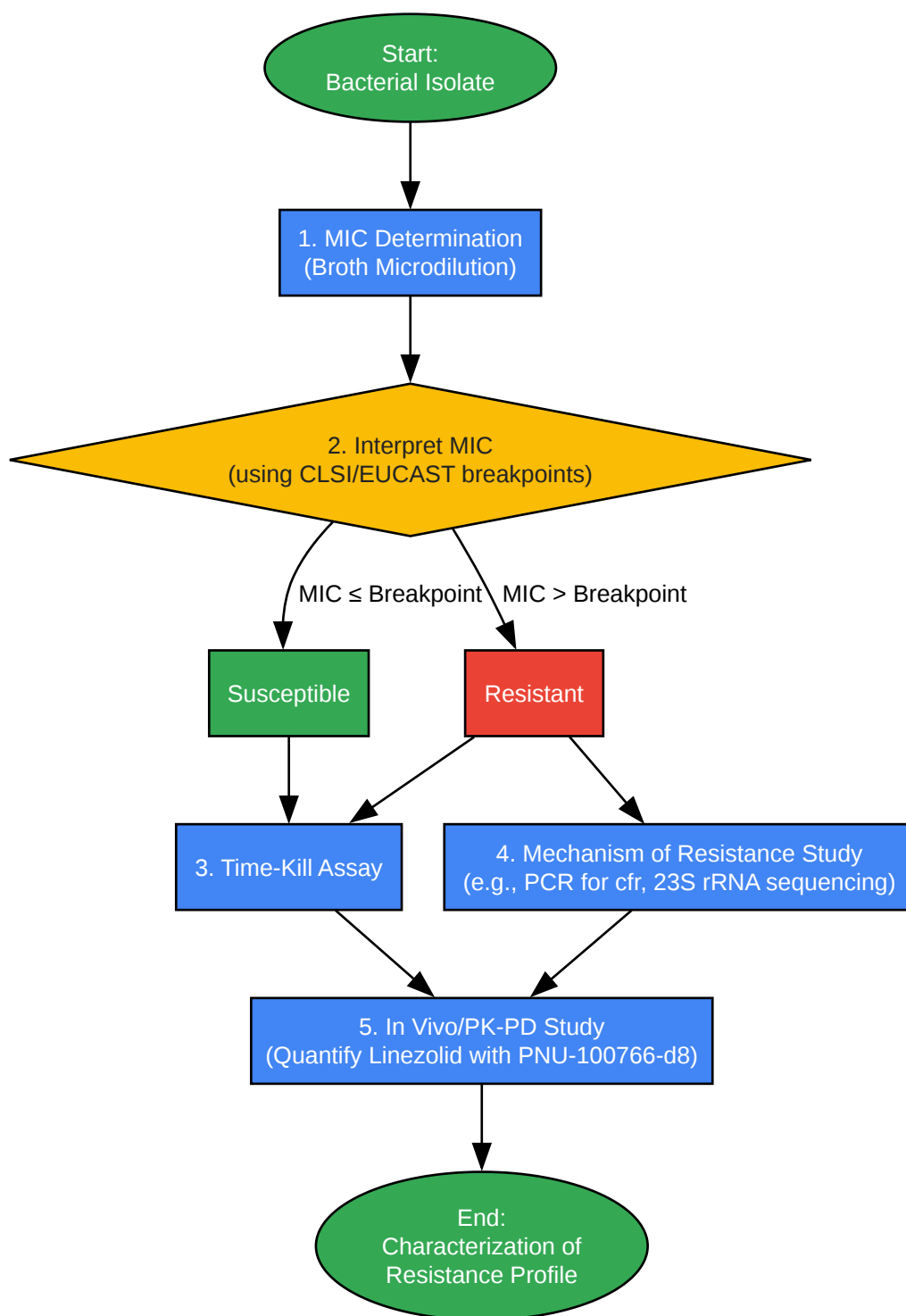
Mechanisms of Linezolid Resistance



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Caption: Key mechanisms of bacterial resistance to Linezolid.

Experimental Workflow for In Vitro Antibiotic Resistance Study



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